Technical Safety & Handling Guide: 2,3-Dichlorobenzotrichloride

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Compound of Interest

Compound Name:	*2,3-Dichlorobenzotrichloride, 98%*
CAS No.:	*84613-97-8*
Cat. No.:	*B6286025*

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CAS: 84613-97-8 | Purity: 98% Document Type: Technical Whitepaper & Safety Protocol Target Audience: Medicinal Chemists, Process Engineers, and HSE Officers[1]

Part 1: Executive Summary & Strategic Context

2,3-Dichlorobenzotrichloride (2,3-DCBTC) is a high-value, high-hazard chlorinated intermediate primarily utilized in the synthesis of Lamotrigine (a critical anticonvulsant and mood stabilizer).[1] Unlike common laboratory reagents, 2,3-DCBTC possesses a "dual-threat" profile: it is a severe corrosive capable of releasing hydrochloric acid (HCl) upon contact with ambient moisture, and it carries the structural hallmarks of potential carcinogenicity common to benzotrichlorides.[1]

For the drug development professional, the utility of 2,3-DCBTC lies in its trichloromethyl moiety, which serves as a masked carboxylate.[1] It allows for the rapid generation of 2,3-dichlorobenzoyl chloride via controlled hydrolysis—a step that requires precise stoichiometric control to prevent over-hydrolysis to the benzoic acid.[1] This guide synthesizes the safety data with the practical demands of organic synthesis, ensuring that researchers can harness its reactivity without compromising containment.[1]

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Part 2: Chemical Identity & Physicochemical Profile[1][2][3]

Parameter	Data	Technical Implications
IUPAC Name	1,2-dichloro-3-(trichloromethyl)benzene	Defines the substitution pattern critical for steric hindrance in downstream coupling.[1]
CAS Number	84613-97-8	Note: Do not confuse with 2,3-Dichlorobenzoyl chloride (CAS 2905-60-4).[1][2]
Molecular Formula	$C_7H_3Cl_5$	High chlorine content (67% by mass) dictates waste stream segregation (halogenated).[1]
Molecular Weight	264.36 g/mol	Heavy vapor density; accumulates in low-lying areas.[1]
Physical State	Solid (Low Melting) / Liquid	MP is ~49°C. Often handled as a melt or supercooled liquid in process chemistry.[1]
Boiling Point	~288°C	High boiling point allows for high-temperature chlorination without rapid evaporative loss.[1]
Solubility	Insoluble in water (reacts); Soluble in Chloroform, Toluene.[1]	CRITICAL: Reacts violently with water to form HCl and 2,3-Dichlorobenzoyl chloride.[1]

Part 3: Hazard Architecture & Toxicology (The "Why")[1]

The safety profile of 2,3-DCBTC is governed by two mechanisms: Alkylating Potential and Hydrolytic Instability.[1]

1. GHS Classification & Signal Word: DANGER[1][3][4][5]

- Skin Corrosion/Irritation (Category 1B): Causes severe skin burns and eye damage.[1][5][6] The trichloromethyl group readily hydrolyzes on skin moisture, generating concentrated HCl in situ.[1]
- Acute Toxicity (Inhalation/Oral - Category 4): Harmful if inhaled or swallowed.[1] Systemic absorption can lead to chloracne and liver damage (hepatotoxicity).[1]
- Specific Target Organ Toxicity (STOT-SE Cat 3): Respiratory tract irritation.[1][3][7]
- Carcinogenicity (Suspected): While specific data for the 2,3-isomer is limited, the parent compound (Benzotrichloride) is a Group 2A carcinogen.[1] Protocol: Treat 2,3-DCBTC as a functional carcinogen. Use full containment.

2. The Hydrolysis Hazard Mechanism

The trichloromethyl group (-CCl_3) is metastable.[1] Upon exposure to atmospheric moisture, it undergoes a stepwise hydrolysis.[1] This is not just a storage issue; it is a containment failure mode.

- Step 1:

  (Generation of Acid Chloride + Gas)[1]

- Step 2:

  (Generation of Acid)[1]

Risk: A sealed bottle exposed to moisture can pressurize with HCl gas, leading to vessel rupture.[1]

Part 4: Synthesis & Application Context (Lamotrigine Pathway)[1]

To understand the handling requirements, one must understand the workflow. 2,3-DCBTC is not an endpoint; it is a transient intermediate.[1]

Experimental Insight: The conversion of 2,3-DCBTC to 2,3-Dichlorobenzoyl chloride is often catalyzed by Lewis acids (e.g., $ZnCl_2$ or $FeCl_3$) and requires precise water addition.[1]

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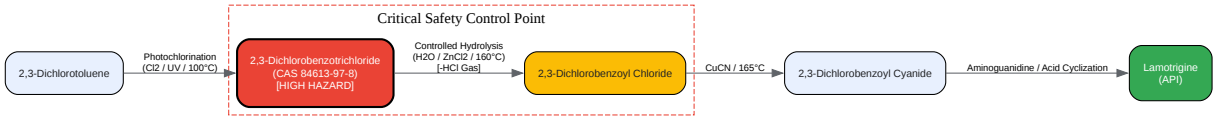

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Figure 1: The synthetic utility of 2,3-DCBTC in the Lamotrigine pathway.[1] Note the "Controlled Hydrolysis" step which releases significant HCl gas, requiring efficient scrubbing systems.[1]

Part 5: Risk Management & Handling Protocols

1. Engineering Controls (Primary Barrier)[1]

- Containment: All weighing and transfer must occur within a Fume Hood (minimum face velocity 0.5 m/s) or a Glovebox if handling >100g.[1]
- Scrubbing: Reactions involving 2,3-DCBTC hydrolysis must be vented through a caustic scrubber (NaOH trap) to neutralize evolved HCl.[1]
- Vessel Selection: Use glass-lined or Hastelloy reactors. Stainless steel (304/316) is susceptible to pitting corrosion from the hot HCl/organic chloride mixture.[1]

2. Personal Protective Equipment (PPE) Matrix

- Respiratory: If outside a hood (emergency only), use a Full-Face Respirator with ABEK-P3 cartridges (Organic Vapor + Acid Gas + Particulate).[1]
- Dermal (Hands):
  - Standard Nitrile (0.11mm):INSUFFICIENT. Rapid permeation expected.[1]
  - Recommended:Silver Shield/4H (Laminate) liners under Viton or Heavy Gauge Nitrile (0.6mm).[1]
- Dermal (Body): Tychem® C or F apron/sleeves required for liquid handling.[1]

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3. Storage & Stability (SOP)

- Atmosphere: Store under inert gas (Argon or Nitrogen).[1]
- Temperature: Cool, dry place. Avoid refrigeration if the container seal is imperfect, as condensation upon warming will trigger hydrolysis.[1]
- Self-Validating Check: Inspect the septum/cap for bulging (pressure buildup) or white crystalline deposits (benzoic acid formation) before every use.[1]

Part 6: Emergency Response Architecture

Scenario: A 50g bottle of 2,3-DCBTC is dropped and shatters on the lab floor.

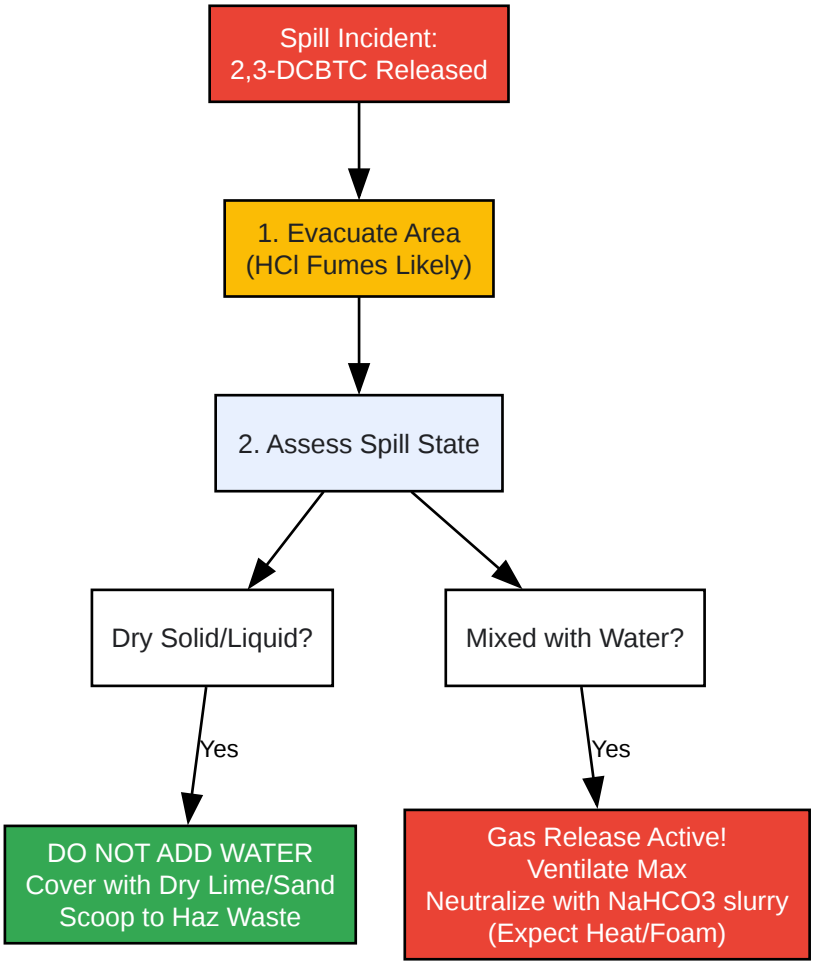

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Figure 2: Decision matrix for spill response. The critical decision node is avoiding water addition to a dry spill.

First Aid Protocols:

- Skin Contact: Immediate flush with water for 15 minutes.[1] Do not use neutralization agents (bases) on the skin; the heat of neutralization causes further burns.[1] Follow with PEG 400 wash if available to solubilize the organic residue.[1]
- Eye Contact: Flush for 30 minutes. Consult an ophthalmologist immediately (corrosive injury risk).[1]

Part 7: Regulatory & Transport Data[1]

- UN Number: UN 3261 (Corrosive solid, acidic, organic, n.o.s.) or UN 3265 (if liquid).[1]
- Packing Group: II (Medium Danger).[1]
- TSCA (USA): Listed (often R&D exemption applies for small scale).[1]
- REACH (EU): Pre-registered.[1] Tonnage bands apply.[1]

References

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- Safety Data Sheet (Benzotrichloride Analogues)

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- Source: Sigma-Aldrich.[1][9] "Safety Data Sheet: 2,3-Dichlorobenzoyl chloride" (Downstream Product/Analog).[1]

- Toxicology & Carcinogenicity (Benzotrichlorides)
  - Source: ECHA (European Chemicals Agency).[1] "Registration Dossier - Benzotrichloride."
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